

2-(4-Nitrophenyl)-1H-indole (CAS: 40015-09-6): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-(4-nitrophenyl)-1H-indole

Cat. No.: B10962499

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Executive Summary

2-(4-nitrophenyl)-1H-indole (CAS: 40015-09-6) is a highly functionalized heterocyclic compound belonging to the 2-arylindole class. In medicinal chemistry, the 2-arylindole core is universally recognized as a "privileged scaffold"—a molecular framework capable of binding to multiple, diverse biological receptors with high affinity^[1]. The strategic placement of a strongly electron-withdrawing nitro group at the para-position of the phenyl ring drastically alters the electronic topography of the indole core, enhancing its hydrogen-bond donor capacity and making it a critical intermediate in the development of targeted therapeutics, including selective COX-2 inhibitors, antimicrobial adjuvants, and chemopreventive agents.

Physicochemical Profiling

Understanding the physicochemical parameters of **2-(4-nitrophenyl)-1H-indole** is essential for predicting its pharmacokinetic behavior and optimizing downstream synthetic reactions. The data below summarizes its core metrics^[2].

Parameter	Value	Pharmacological / Synthetic Significance
Molecular Formula	C ₁₄ H ₁₀ N ₂ O ₂	Defines the stoichiometric baseline for synthetic scaling.
Molecular Weight	238.24 g/mol	Ideal for small-molecule drug design (Lipinski's Rule of 5 compliant).
Exact Mass	238.0742 Da	Critical for high-resolution mass spectrometry (HRMS) validation.
XLogP3	3.6	Indicates high lipophilicity, favorable for membrane permeability but requires formulation strategies for aqueous solubility.
H-Bond Donors	1	The indole N-H acts as a critical hydrogen bond donor in enzyme active sites.
H-Bond Acceptors	2	The oxygens of the nitro group facilitate electrostatic interactions.
TPSA	61.6 Å ²	Optimal for cellular penetration and potential blood-brain barrier crossing.

Data sourced from [2].

Mechanistic Pharmacology & Biological Applications

As a Senior Application Scientist, I approach the 2-arylindole scaffold not just as a static structure, but as a dynamic pharmacophore. The causality behind its broad-spectrum activity

lies in its structural mimicry of endogenous biomolecules (like tryptophan and serotonin) combined with the tunable electronics of the aryl substituent.

Selective COX-2 Inhibition

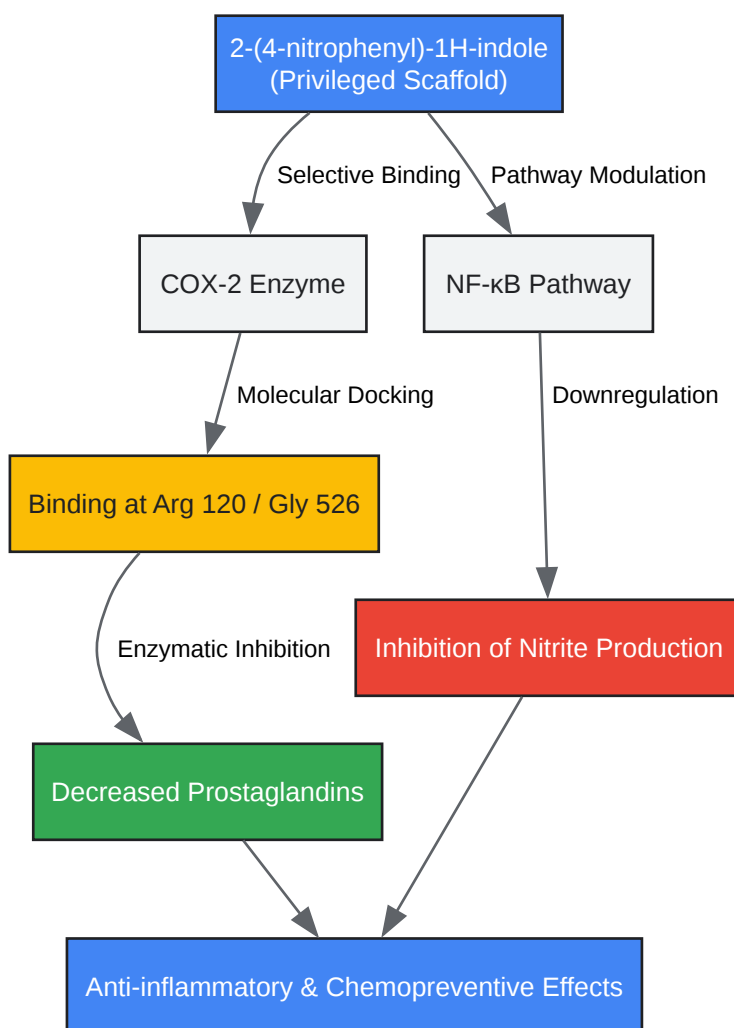
Traditional nonsteroidal anti-inflammatory drugs (NSAIDs) indiscriminately block both COX-1 and COX-2, leading to gastrointestinal toxicity. 2,3-diarylindoles and 2-arylindoles bypass this by exploiting the larger hydrophobic pocket of the COX-2 enzyme[3]. Molecular docking simulations reveal that the indole core anchors into the hydrophobic channel, while the para-nitro group engages in critical electrostatic and hydrogen-bonding interactions with residues such as Arg 120, Gly 526, and Phe 381[3]. This specific binding conformation is responsible for the potent, selective inhibition of pro-inflammatory prostaglandin synthesis[4].

NF-κB and Nitric Oxide Synthase (NOS) Modulation

Substituted 2-phenylindoles have been identified as dual inhibitors of the NF-κB signaling pathway and nitric oxide synthase (NOS)[5]. By blocking the nuclear translocation of NF-κB, these compounds inhibit the downstream transcription of pro-inflammatory cytokines and nitrite production, offering a synergistic therapeutic approach for inflammation and cancer chemoprevention[5].

Antimicrobial Efflux Pump Inhibition

In the fight against multidrug-resistant pathogens like Methicillin-Resistant *Staphylococcus aureus* (MRSA), 2-arylindoles act as potent efflux pump inhibitors[6]. By binding to the NorA efflux pump, these derivatives prevent the active expulsion of antibiotics from the bacterial cell, thereby restoring the bactericidal efficacy of drugs like ciprofloxacin[7].



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Dual pharmacological modulation of COX-2 and NF-κB pathways by 2-arylindole scaffolds.

Synthetic Methodologies: Strategic Approaches

While modern transition-metal-catalyzed C-H arylation (e.g., reacting unprotected indole with 1-bromo-4-nitrobenzene via Pd(OAc)₂) offers atom economy, it often suffers from regioselectivity issues (C2 vs. C3 vs. N1 arylation) and requires expensive ligands[8].

For reliable, scalable, and self-validating synthesis of **2-(4-nitrophenyl)-1H-indole**, the Fischer Indole Synthesis remains the gold standard[6]. This method utilizes inexpensive starting materials (phenylhydrazine and 4-nitroacetophenone) and guarantees absolute regiocontrol at the C2 position.

Mechanistic Workflow of the Fischer Indole Synthesis

The reaction proceeds via the formation of a phenylhydrazone, which, under acidic thermal conditions, tautomerizes to an ene-hydrazine. This intermediate undergoes a concerted [3,3]-sigmatropic rearrangement—the rate-determining step—cleaving the N-N bond and forming a new C-C bond. Subsequent intramolecular cyclization and elimination of ammonia yield the aromatic indole core.



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Mechanistic workflow of the Fischer Indole Synthesis for **2-(4-nitrophenyl)-1H-indole**.

Experimental Protocol: Self-Validating Fischer Indole Synthesis

The following protocol utilizes Polyphosphoric Acid (PPA). Causality note: PPA is selected over traditional Lewis acids (like ZnCl_2) because it acts simultaneously as a strong Brønsted acid and a highly viscous, dehydrating solvent. This provides excellent thermal mass, ensuring uniform heating at $110\text{ }^\circ\text{C}$ —the exact activation energy required to drive the [3,3]-sigmatropic rearrangement without degrading the sensitive diimine intermediate.

Step-by-Step Methodology

Step 1: Hydrazone Formation

- In a 250 mL round-bottom flask, dissolve 4-nitroacetophenone (10.0 mmol) and phenylhydrazine (11.0 mmol, slight excess to ensure complete conversion) in 50 mL of absolute ethanol.
- Add 3 drops of glacial acetic acid as a catalyst.
- Reflux the mixture for 2 hours. Monitor via TLC (Hexanes:EtOAc 3:1) until the ketone is consumed.

- Cool to 0 °C. Filter the precipitated 4-nitroacetophenone phenylhydrazone, wash with cold ethanol, and dry under vacuum.

Step 2: PPA-Mediated Cyclization

- Preheat 20 g of Polyphosphoric Acid (PPA) in a beaker to 90 °C using an oil bath to reduce its viscosity.
- Gradually add the dried hydrazone intermediate (approx. 8 mmol) to the stirring PPA.
- Elevate the temperature to 110 °C and maintain rigorous mechanical stirring for 1.5 hours. Observation: The mixture will darken significantly as the sigmatropic rearrangement and ammonia elimination occur.

Step 3: Quench and Purification

- Pour the hot, viscous reaction mixture directly over 200 g of crushed ice with vigorous stirring.
- Neutralize the highly acidic aqueous suspension by slowly adding concentrated aqueous ammonia (NH₄OH) until the pH reaches ~7.5. This forces the precipitation of the crude **2-(4-nitrophenyl)-1H-indole**.
- Filter the crude solid and wash extensively with distilled water to remove phosphate salts.
- Recrystallize from hot ethanol to yield the pure product as a crystalline solid.

Analytical Self-Validation

To confirm the integrity of the synthesis, utilize ¹H-NMR (DMSO-d₆). The protocol is considered successful if the following diagnostic shifts are observed:

- ~11.8 ppm (bs, 1H): The highly deshielded indole N-H proton (broad singlet).
- ~8.3 ppm (d, 2H) & ~8.1 ppm (d, 2H): The AA'BB' spin system characteristic of the para-nitrophenyl ring.

- ~7.1 ppm (s, 1H): The distinct C3-H proton of the indole ring, confirming successful cyclization at the C2 position.

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